

Application Note: Solid-Phase Extraction Protocol for 2-Oxononanal from Urine

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Compound of Interest

Compound Name: 2-Oxononanal

Cat. No.: B15490018

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Audience: Researchers, scientists, and drug development professionals.

Introduction

2-Oxononanal is a nine-carbon α -keto-aldehyde that can be formed during lipid peroxidation and is a potential biomarker for oxidative stress. Accurate quantification of **2-Oxononanal** in biological matrices such as urine is crucial for understanding its role in various physiological and pathological processes. However, its analysis is challenging due to its reactive nature and the complexity of the urine matrix. This application note details a robust solid-phase extraction (SPE) protocol for the isolation of **2-Oxononanal** from human urine, followed by derivatization for subsequent analysis by gas chromatography-mass spectrometry (GC-MS). The protocol is designed to provide clean extracts and reliable quantification.

Data Presentation

The following table summarizes representative performance data for the solid-phase extraction of organic compounds from urine, including typical recovery, precision (as relative standard deviation, RSD), and accuracy. While specific data for **2-Oxononanal** is not available, these values represent expected performance for similar analytes using a well-developed SPE-GC-MS method.^{[1][2]}

Parameter	Acceptance Criteria/Value	Description
Recovery	79% - 106%	The percentage of the analyte of interest that is successfully extracted from the sample matrix and collected during the elution step.
Precision (RSD)	The closeness of repeated measurements of the same sample, indicating the reproducibility of the method.	
- Intra-day (Repeatability)	< 15%	Precision of the assay performed on the same day under the same conditions. [1]
- Inter-day (Intermediate)	< 15%	Precision of the assay performed on different days, by different analysts, or with different equipment. [1]
Accuracy	85% - 115%	The closeness of the measured value to the true value, often assessed by analyzing samples with known concentrations of the analyte. [1] [2]
Lower Limit of Quantitation (LLOQ)	Analyte-dependent	The lowest concentration of the analyte that can be quantitatively determined with acceptable precision and accuracy. For PFBHA derivatives, this can be in the low ng/mL range. [3]

Experimental Protocols

This protocol is divided into three main stages: sample pre-treatment, solid-phase extraction, and derivatization.

1. Materials and Reagents

- Reversed-phase C18 SPE cartridges (e.g., 500 mg, 3 mL)
- Human urine samples
- Internal Standard (IS) solution (e.g., a deuterated analog of **2-Oxononanal** or a similar non-endogenous oxoacid)
- Methanol (HPLC grade)
- Acetonitrile (HPLC grade)
- Ethyl acetate (HPLC grade)
- Deionized water
- Formic acid
- O-(2,3,4,5,6-pentafluorobenzyl)hydroxylamine hydrochloride (PFBHA) derivatizing agent
- Pyridine
- Nitrogen gas for evaporation
- Vortex mixer
- Centrifuge
- SPE vacuum manifold

2. Sample Pre-treatment

- Thaw frozen urine samples at room temperature.
- Vortex the samples to ensure homogeneity.

- Centrifuge the urine samples at 3000 x g for 10 minutes to pellet any particulate matter.
- Transfer 1 mL of the supernatant to a clean tube.
- Add the internal standard solution to the urine sample.
- Acidify the urine sample by adding 50 µL of formic acid to adjust the pH to approximately 2-3. This ensures that the carboxylic acid group of **2-Oxononanal** is protonated, enhancing its retention on the reversed-phase sorbent.^[4]
- Vortex the sample for 30 seconds.

3. Solid-Phase Extraction (SPE) Protocol

This protocol utilizes a reversed-phase C18 sorbent to retain the moderately non-polar **2-Oxononanal** from the aqueous urine matrix.^{[4][5]}

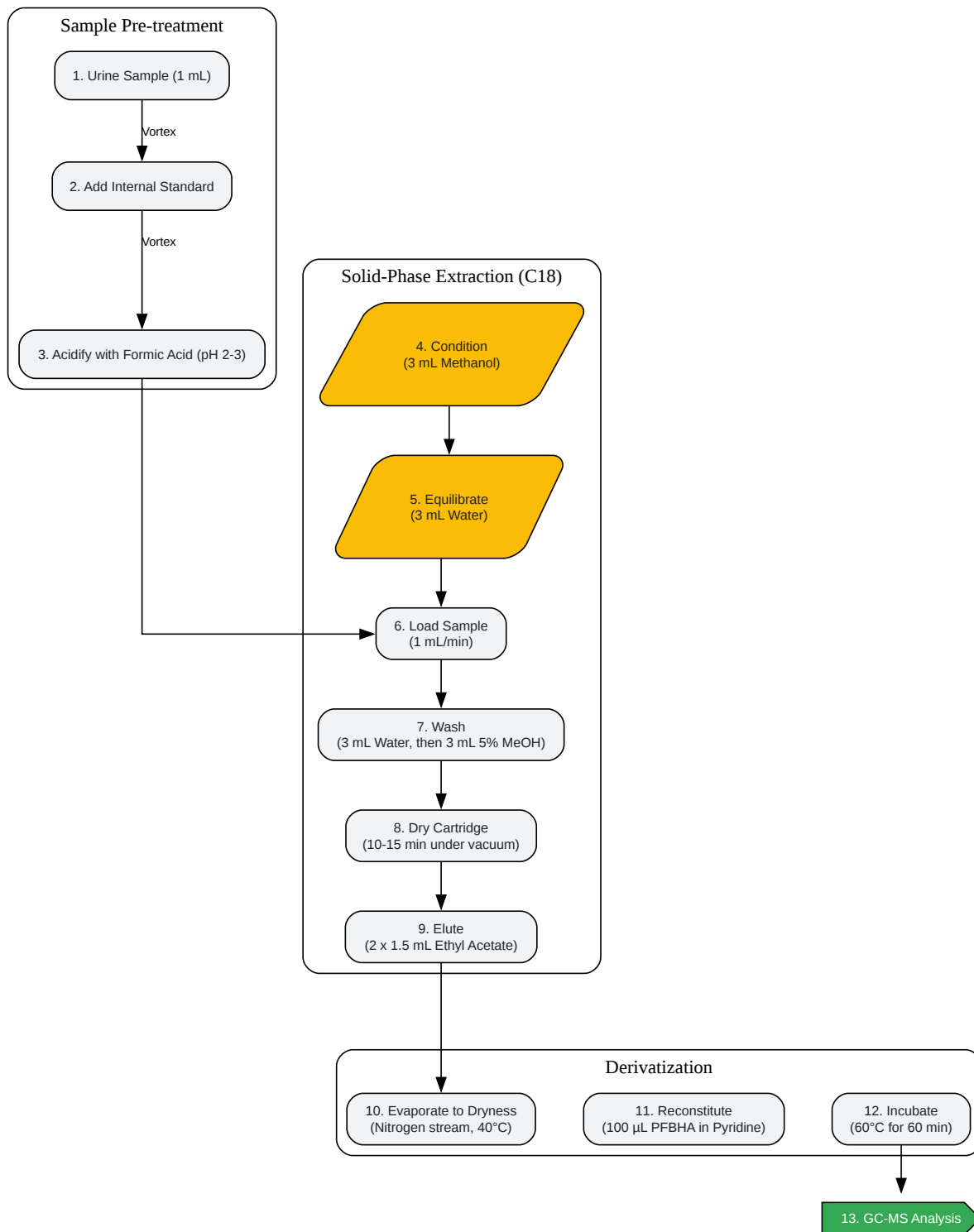
- **Conditioning:** Condition the C18 SPE cartridge by passing 3 mL of methanol through the sorbent. This solvates the C18 functional groups.
- **Equilibration:** Equilibrate the cartridge by passing 3 mL of deionized water through the sorbent. This prepares the sorbent for the aqueous sample. Do not allow the sorbent to dry.
- **Loading:** Load the pre-treated urine sample (from step 2.7) onto the SPE cartridge. Apply a slow and steady flow rate of approximately 1 mL/min to ensure efficient retention of the analyte.
- **Washing:** Wash the cartridge with 3 mL of deionized water to remove salts and other polar interferences. Follow this with a wash of 3 mL of 5% methanol in water to remove less-retained impurities.
- **Drying:** Dry the SPE cartridge under vacuum for 10-15 minutes to remove excess water.
- **Elution:** Elute the **2-Oxononanal** from the cartridge with 2 x 1.5 mL of ethyl acetate into a clean collection tube. Ethyl acetate is a suitable solvent for eluting moderately polar compounds from a C18 sorbent.

4. Derivatization for GC-MS Analysis

To improve the volatility and chromatographic properties of **2-Oxononanal** for GC-MS analysis, a derivatization step is necessary. PFBHA is a common derivatizing agent for carbonyl compounds, forming stable oxime derivatives that are amenable to GC-MS analysis with high sensitivity.^{[6][7]}

- Evaporate the eluate from step 3.6 to dryness under a gentle stream of nitrogen at 40°C.
- Reconstitute the dried extract in 100 µL of a 10 mg/mL solution of PFBHA in pyridine.
- Vortex the sample for 1 minute.
- Incubate the reaction mixture at 60°C for 60 minutes to ensure complete derivatization.
- After incubation, the sample is ready for injection into the GC-MS system.

Mandatory Visualization



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Caption: Workflow for the solid-phase extraction and derivatization of **2-Oxononanal** from urine.

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